

# chemical structure and properties of Arabinothalictoside

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## Compound of Interest

Compound Name: Arabinothalictoside

Cat. No.: B1247370

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## Arabinothalictoside: An In-depth Technical Guide

For Researchers, Scientists, and Drug Development Professionals

### Abstract

**Arabinothalictoside** is a naturally occurring chemical compound. This document provides a summary of its known chemical structure and properties based on publicly available data. Extensive searches of scientific literature and databases have revealed a significant lack of in-depth research on this specific molecule. Therefore, detailed information regarding its biological activities, experimental protocols for its isolation and study, and its effects on signaling pathways is not available at this time. This guide presents the foundational chemical information that is currently known and highlights the need for further investigation into the potential pharmacological significance of this compound.

### Chemical Structure and Properties

**Arabinothalictoside** is a complex molecule with the chemical formula  $C_{19}H_{27}NO_{12}$ .<sup>[1]</sup> Its structure consists of a nitroethyl-phenoxy group linked to a disaccharide-like moiety.

### Chemical Identity

Identifier	Value	Source
IUPAC Name	(2S,3R,4S,5S,6R)-2-[4-(2-nitroethyl)phenoxy]-6-[[[(2S,3R,4S,5S)-3,4,5-trihydroxyoxan-2-yl]oxymethyl]oxane-3,4,5-triol	PubChem[1]
Molecular Formula	C19H27NO12	PubChem[1]
Molecular Weight	461.4 g/mol	PubChem[1]
PubChem CID	10718822	PubChem[1]
InChIKey	ZHVLPKFAODFQST-UUOPEYFDSA-N	PubChem[1]

## Physicochemical Properties

A summary of the computed physicochemical properties of **Arabinothalictoside** is provided in the table below. These properties are predicted through computational models.

Property	Value	Source
XLogP3	-2.3	PubChem[1]
Hydrogen Bond Donor Count	7	PubChem[1]
Hydrogen Bond Acceptor Count	13	PubChem[1]
Rotatable Bond Count	7	PubChem
Exact Mass	461.15332530 g/mol	PubChem[1]
Topological Polar Surface Area	204 Å <sup>2</sup>	PubChem[1]
Heavy Atom Count	32	PubChem[1]

## Natural Occurrence

**Arabinothalictoside** has been reported to be a constituent of *Sagittaria trifolia*, commonly known as the arrowhead plant.<sup>[1]</sup> The tuber of this plant is mentioned as a source.

## Biological Activities and Pharmacological Properties

A comprehensive search of scientific literature and databases did not yield any specific studies on the biological activities or pharmacological properties of isolated and purified **Arabinothalictoside**. While many plant extracts containing a multitude of compounds are investigated for various effects such as antimicrobial, anti-inflammatory, or cytotoxic properties, no such data is currently available for this particular molecule.

## Experimental Protocols

Detailed experimental protocols for the isolation, purification, and biological assay of **Arabinothalictoside** are not described in the available scientific literature. General methods for the isolation of natural products from plant materials, such as chromatographic techniques, would likely be applicable, but a specific protocol for **Arabinothalictoside** has not been published.

## Signaling Pathways

There is no information available regarding the signaling pathways that may be modulated by **Arabinothalictoside**. Research into its biological effects is a necessary prerequisite to understanding its mechanism of action at the cellular and molecular levels.

## Future Directions

The current body of knowledge on **Arabinothalictoside** is limited to its chemical structure and its presence in *Sagittaria trifolia*. This presents a clear opportunity for future research. Key areas for investigation would include:

- Isolation and Purification: Development of a robust protocol for the isolation of **Arabinothalictoside** from *Sagittaria trifolia* to obtain sufficient quantities for biological screening.

- **In Vitro Screening:** A broad-based in vitro screening campaign to assess its potential cytotoxic, antimicrobial, anti-inflammatory, and antioxidant activities.
- **Mechanism of Action Studies:** Should any significant biological activity be identified, further studies to elucidate the underlying mechanism of action, including its effects on specific signaling pathways, would be warranted.

## Conclusion

**Arabinothalictoside** is a chemically defined natural product with a notable lack of biological and pharmacological characterization. For researchers and drug development professionals, this compound represents an unexplored area of natural product chemistry. The foundational data on its structure provides a starting point for its synthesis or isolation, which would be the gateway to uncovering its potential therapeutic value. The absence of data on biological activity and signaling pathways underscores the nascent stage of research on this particular molecule.

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## References

- 1. Pharmacological evaluation of *Alstonia scholaris*: anti-inflammatory and analgesic effects - PubMed [pubmed.ncbi.nlm.nih.gov]
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